

Ethyl 6-quinolinecarboxylate CAS number and physical constants

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Compound of Interest

Compound Name: Ethyl 6-quinolinecarboxylate

Cat. No.: B1294812

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Technical Guide: Ethyl 6-quinolinecarboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 6-quinolinecarboxylate**, a versatile heterocyclic compound with significant applications in pharmaceutical research and materials science. This document details its physicochemical properties, synthesis, and its role as a key building block in the development of novel therapeutic agents and functional materials.

Core Chemical Information

Ethyl 6-quinolinecarboxylate is an organic compound featuring a quinoline core, which is a bicyclic aromatic heterocycle composed of a benzene ring fused to a pyridine ring. The ethyl carboxylate group at the 6-position is a key functional group that allows for a variety of chemical modifications, making it a valuable intermediate in organic synthesis.

CAS Number: 73987-38-9

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Ethyl 6-quinolinecarboxylate** is presented in the table below. These properties are crucial for its handling, storage, and application in various experimental settings.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₁ NO ₂	[1]
Molecular Weight	201.22 g/mol	[1]
Appearance	Off-white powder/solid	[2]
Purity	≥97%	
Storage Temperature	Room Temperature (sealed in dry conditions)	

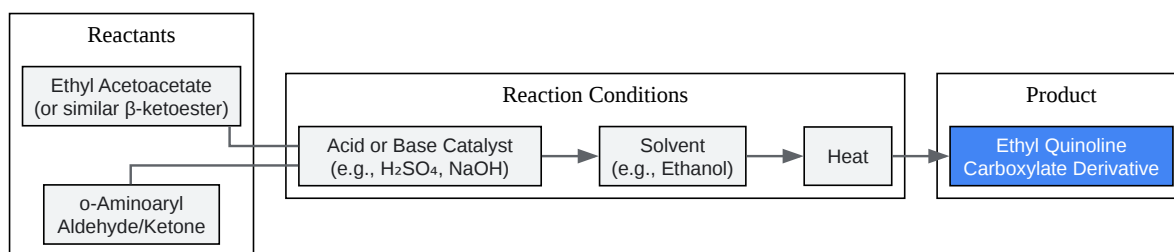
Note: Specific melting point and solubility data for **Ethyl 6-quinolinecarboxylate** are not consistently reported in publicly available literature. Researchers should determine these properties experimentally for their specific samples and applications.

Synthesis and Experimental Protocols

The synthesis of quinoline derivatives can be achieved through various established methods in organic chemistry. While a specific, detailed protocol for the direct synthesis of **Ethyl 6-quinolinecarboxylate** is not readily available in the cited literature, a general and widely used method for constructing the quinoline ring system is the Friedländer annulation. This reaction involves the condensation of an o-aminoaryl aldehyde or ketone with a compound containing an activated methylene group (e.g., a β -ketoester).

Conceptual Synthesis Workflow: Friedländer Annulation

The following diagram illustrates the conceptual workflow for the synthesis of a quinoline carboxylate derivative, which can be adapted for **Ethyl 6-quinolinecarboxylate**.



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Caption: Conceptual workflow for the Friedländer synthesis of a quinoline carboxylate.

General Experimental Considerations:

- **Reactant Purity:** The purity of the starting materials, the o-aminoaryl aldehyde/ketone and the β-ketoester, is critical for achieving a high yield and purity of the final product.
- **Catalyst Choice:** The reaction can be catalyzed by either an acid or a base. The choice of catalyst can influence the reaction rate and the formation of side products.
- **Reaction Temperature and Time:** Optimization of the reaction temperature and time is necessary to ensure complete conversion of the starting materials and to minimize degradation of the product.
- **Purification:** The crude product is typically purified by recrystallization or column chromatography to obtain the final product with the desired purity.

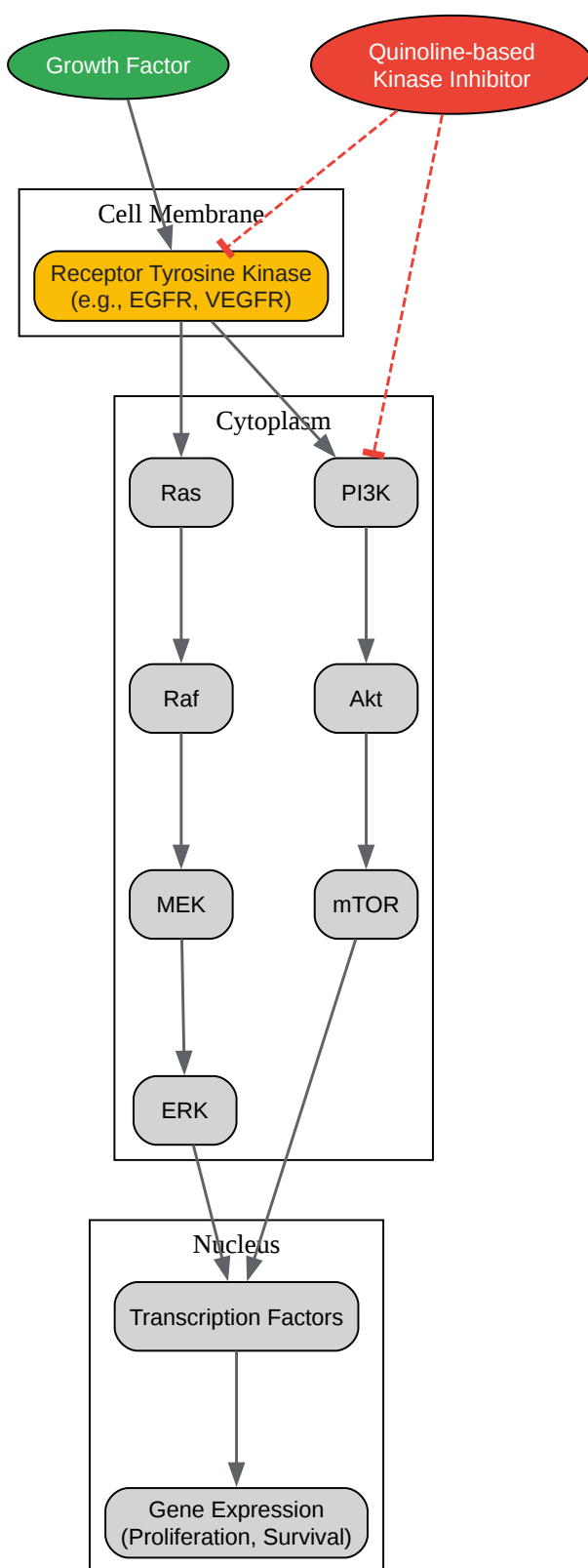
Applications in Research and Drug Development

The quinoline scaffold is a privileged structure in medicinal chemistry, and its derivatives have been investigated for a wide range of therapeutic applications.^{[3][4][5][6]} **Ethyl 6-quinolinecarboxylate** serves as a key starting material for the synthesis of more complex molecules with potential biological activity.

Anticancer Drug Development

Quinoline derivatives are known to exhibit anticancer properties through various mechanisms, including the inhibition of protein kinases, which are crucial for cancer cell signaling.^{[4][7]} While a specific signaling pathway directly modulated by **Ethyl 6-quinolinecarboxylate** is not yet well-defined in the literature, its role as a scaffold for kinase inhibitors is an active area of research.

The diagram below illustrates a generalized signaling pathway that is often targeted by quinoline-based kinase inhibitors.



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Caption: Generalized kinase signaling pathway targeted by quinoline-based inhibitors.

Fluorescent Probes and Materials Science

The unique photophysical properties of the quinoline ring system make its derivatives, including **Ethyl 6-quinolinecarboxylate**, valuable in the development of fluorescent probes for biological imaging and sensing applications.[2] The ethynyl group can be introduced into the quinoline scaffold to create a versatile handle for "click chemistry," allowing for the attachment of fluorophores or other reporter molecules.

Furthermore, **Ethyl 6-quinolinecarboxylate** is utilized in materials science as a building block for the synthesis of advanced polymers and coatings, where the quinoline moiety can enhance properties such as thermal stability and durability.[2]

Conclusion

Ethyl 6-quinolinecarboxylate is a chemical compound of significant interest to the scientific community, particularly in the fields of drug discovery and materials science. Its versatile chemical nature, stemming from the reactive quinoline core and the modifiable ethyl carboxylate group, allows for its use as a foundational building block in the synthesis of a wide array of more complex molecules. While specific, detailed experimental data on some of its physical properties and biological activities are still emerging, the broader class of quinoline derivatives continues to show immense promise in the development of next-generation therapeutics and advanced materials. Further research into the specific applications and biological targets of **Ethyl 6-quinolinecarboxylate** is warranted to fully unlock its potential.

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